

Application Notes and Protocols for Alverine Citrate in Laboratory Research

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Compound of Interest

Compound Name: Alverine

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Introduction

Alverine citrate is a smooth muscle relaxant that has been investigated for its therapeutic potential in conditions such as irritable bowel syndrome (IBS) and dysmenorrhea.[1] In the laboratory setting, **alverine** citrate serves as a valuable tool for studying smooth muscle physiology, nociception, anxiety-like behaviors, and inflammatory signaling pathways. Its multifaceted mechanism of action, which includes the modulation of calcium channels, serotonin receptors, and NF-κB signaling, makes it a compound of significant interest for drug discovery and development.[2][3]

These application notes provide a comprehensive overview of **alverine** citrate dosages for in vitro and in vivo research, detailed protocols for key experiments, and visual representations of its known signaling pathways to facilitate further investigation into its pharmacological properties.

Data Presentation: Alverine Citrate Dosage

The following tables summarize the quantitative data on **alverine** citrate dosages used in various laboratory research applications.

In Vitro Dosage Data

Application	Cell/Tissue Type	Concentration	Observed Effect	Reference
Smooth Muscle Contractility	Guinea-pig detrusor smooth muscle	10 μ M	Increased frequency and amplitude of spontaneous contractions; suppressed evoked contractions.[1][4][5][6]	[1][4][5][6]
Anti-inflammatory Activity	Murine macrophage cell line (RAW264.7)	200 μ M	Decreased phosphorylation of I κ B α .	[7]
Myogenic Differentiation	Murine myoblast cell line (C2C12)	Not specified	Increased myotube diameter and inhibited atrophy signals.[8][9]	[8][9]

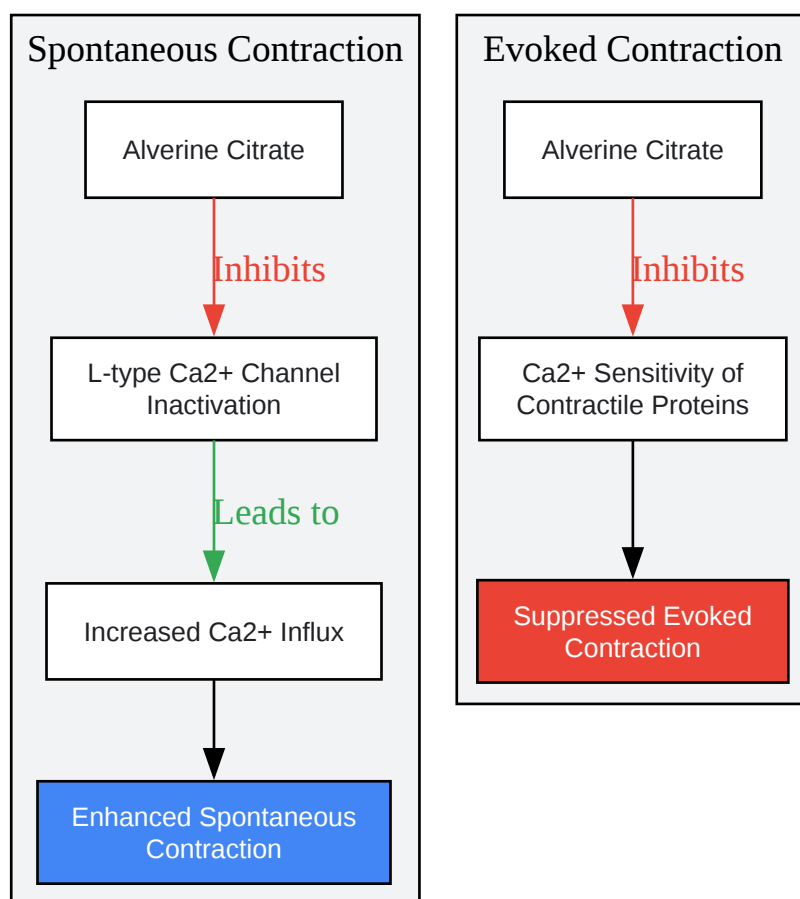
In Vivo Dosage Data

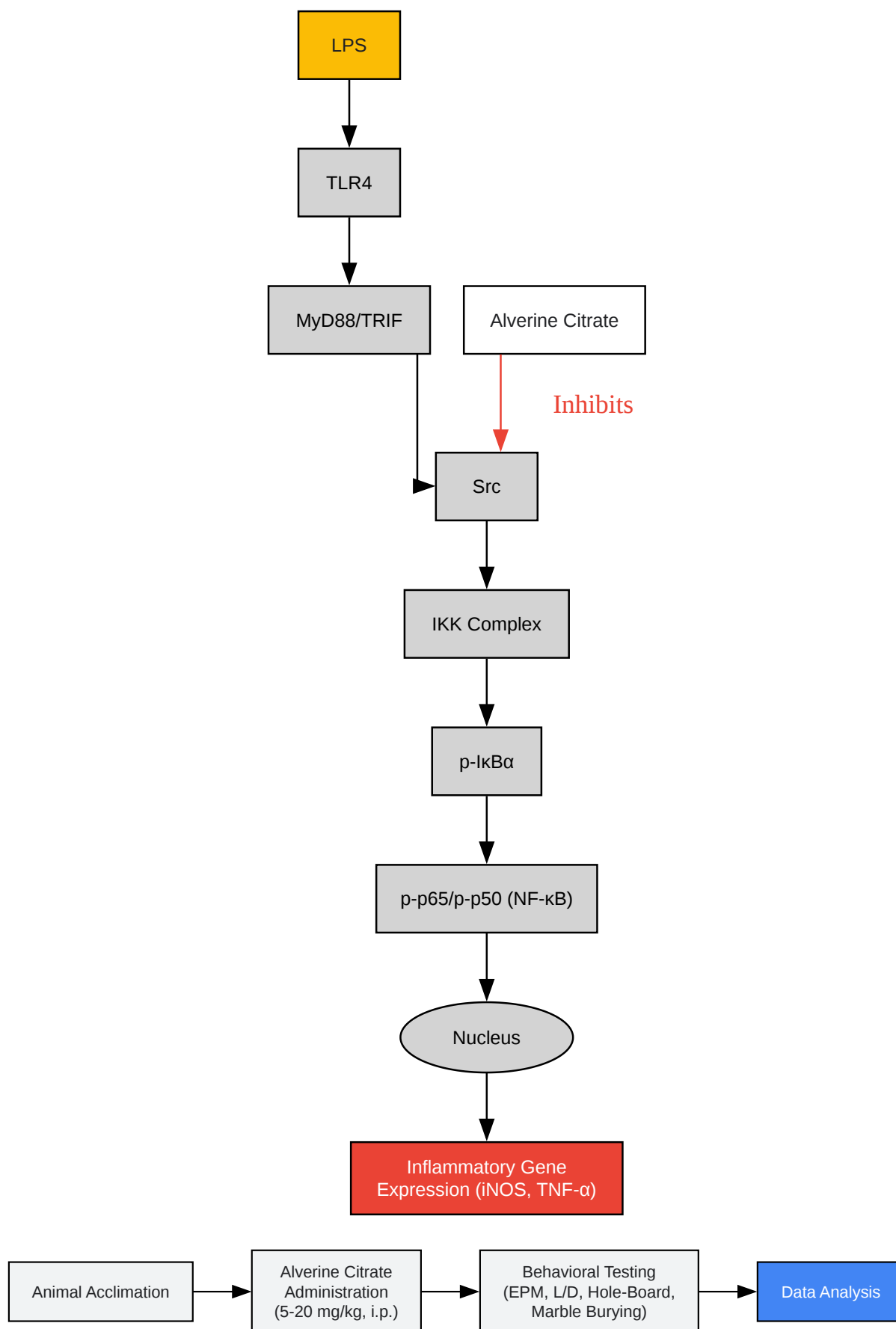
Application	Animal Model	Dosage	Route of Administration	Observed Effect	Reference
Anxiolytic-like Effects	Mice	5-20 mg/kg	Intraperitoneal (i.p.)	Dose-dependent increase in anxiolytic-like behaviors. [10][11]	[10][11]
Anti-inflammatory Effects (Gastritis)	Mice	100 and 200 mg/kg	Not specified	Ameliorated HCl/EtOH-stimulated gastric ulcers.	[8]
Muscle Atrophy	Aged and hindlimb-disused mice	Not specified	Improved muscle mass and physical performance. [8][9]	[8][9]	

Signaling Pathways and Experimental Workflows

The following diagrams, created using Graphviz (DOT language), illustrate the key signaling pathways affected by **alverine** citrate and a typical experimental workflow for its evaluation.

Alverine Citrate's Dual Effect on Smooth Muscle Contraction





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References

- 1. Evolving mechanisms of action of alverine citrate on phasic smooth muscles - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Light-dark box test - Wikipedia [en.wikipedia.org]
- 3. The Light–Dark Box Test in the Mouse | Springer Nature Experiments [experiments.springernature.com]
- 4. Light/Dark Transition Test to Assess Anxiety-like Behavior in Mice [en.bio-protocol.org]
- 5. protocols.io [protocols.io]
- 6. Evolving mechanisms of action of alverine citrate on phasic smooth muscles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. albany.edu [albany.edu]
- 8. researchgate.net [researchgate.net]
- 9. Alverine citrate promotes myogenic differentiation and ameliorates muscle atrophy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The 4-Hole-Board Test for Assessment of Long-Term Spatial Memory in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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